

# Tiamulin B: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *tiamulin B*  
Cat. No.: *B10831588*

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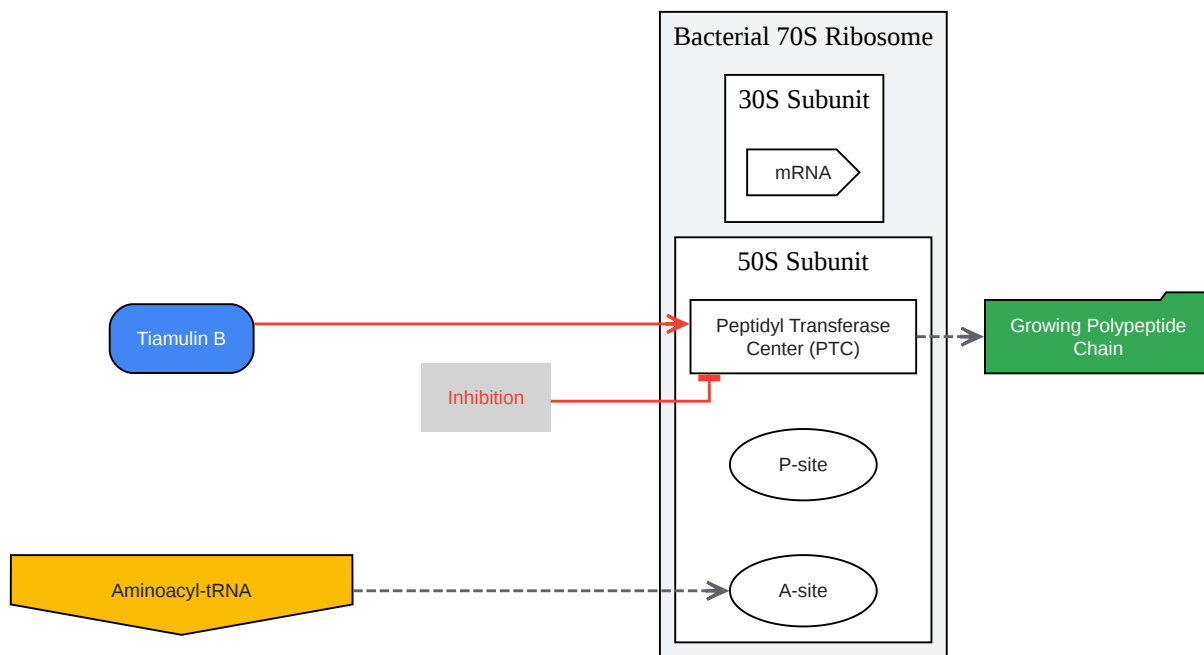
These application notes provide a comprehensive overview of Tiamulin B, a pleuromutilin antibiotic, for research and development purposes. This document details its mechanism of action, summarizes key quantitative data, and provides established experimental protocols.

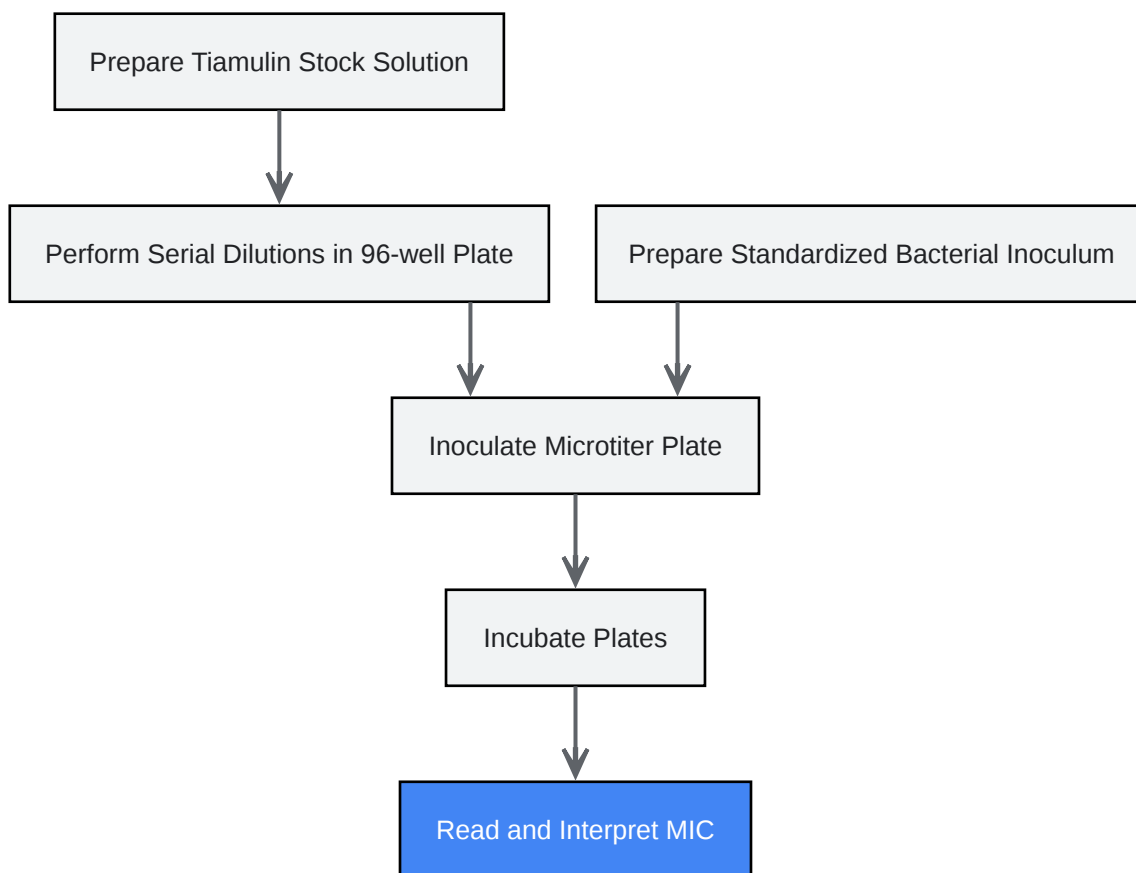
## Overview and Mechanism of Action

Tiamulin is a semi-synthetic derivative of the diterpene antibiotic pleuromutilin, produced by the fungus *Clitopilus scyphoides* (formerly *Pleurotus mutilus*).<sup>[1][2][3]</sup> It is primarily used in veterinary medicine to treat and prevent a range of bacterial infections in livestock, particularly swine and poultry.<sup>[4][5][6][7]</sup> Tiamulin demonstrates a bacteriostatic mechanism of action by inhibiting bacterial protein synthesis.<sup>[4][8][9]</sup> At higher concentrations, it can exert bactericidal effects against susceptible microorganisms.<sup>[8][9][10]</sup>

The primary molecular target of tiamulin is the 50S subunit of the bacterial ribosome.<sup>[3][4][10][11][12]</sup> It binds to the peptidyl transferase center (PTC), a highly conserved region within the 23S rRNA.<sup>[5][11][12][13][14]</sup> This binding interferes with the correct positioning of the aminoacyl-tRNA at the A- and P-sites, thereby preventing the formation of peptide bonds and inhibiting the elongation of the polypeptide chain.<sup>[5][6][10][15]</sup>

# Signaling Pathway: Inhibition of Bacterial Protein Synthesis





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